

Application Notes and Protocols for LEWATIT TP-214 in Hydrometallurgical Processes

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: LEWATIT TP-214

Cat. No.: B1166751

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

LEWATIT® MonoPlus TP-214 is a macroporous chelating ion exchange resin with thiourea functional groups immobilized on a styrene-divinylbenzene matrix.^[1] This resin exhibits high selectivity for a range of heavy and precious metals, making it a valuable tool in hydrometallurgical processes for purification, separation, and recovery of these elements.^{[2][3]} Its primary applications include the removal of mercury from various effluents and the recovery of precious metals such as gold, silver, and platinum group metals (PGMs).^{[2][3][4]}

The thiourea functional groups form stable complexes with target metal ions, enabling their selective removal from aqueous solutions.^{[2][5]} The resin's macroporous structure and uniform bead size contribute to its excellent kinetic performance and high operating capacity.^[2]

Key Properties and Selectivity

LEWATIT® TP-214 is characterized by its strong affinity for specific metal cations. The general order of selectivity in neutral solutions is as follows:

$\text{Hg}^{2+} > \text{Ag}^+ > \text{Au}^{1+/3+} > \text{Pt}^{2+/4+} > \text{Cu}^{2+} > \text{Pb}^{2+/4+} > \text{Bi}^{2+} > \text{Sn}^{2+} > \text{Zn}^{2+} > \text{Cd}^{2+} > \text{Ni}^{2+}$ ^[2]

This high selectivity allows for the targeted removal of valuable or toxic metals from complex process streams, even in the presence of high concentrations of other ions.^[6]

Quantitative Data

The performance of LEWATIT® TP-214 in terms of metal loading capacity can vary depending on the specific metal, its concentration, pH, temperature, and the presence of competing ions. The following tables summarize key quantitative data gathered from various studies.

Table 1: Metal Loading Capacities

Metal Ion	Loading Capacity	Conditions	Reference(s)
Mercury (Hg ²⁺)	Up to 100 g/L of resin	Not specified	[2]
Gold (Au ³⁺)	109.6 mg/g	100 ppm Au ³⁺ solution, pH 6.1, 20°C, 60 min contact time	[5]
Palladium (Pd ²⁺)	20 mg/g	60 ppm Pd ²⁺ solution, pH 4.0 or 7.5, 25-60°C	[7]

Table 2: Influence of Experimental Parameters on Palladium(II) Recovery

Parameter	Condition	Pd(II) Recovery (%)	Time to Reach Max. Recovery	Reference(s)
pH	4.0	~100	40 min	[7]
7.5	95	180 min	[7]	
Temperature (at pH 4.0)	60°C	~100	40 min	[7]
40°C	~100	180 min	[7]	
Resin Dosage (at 50°C, pH 4.0)	400 mg	100	Not specified	[7]
Resin Dosage (at 50°C, pH 7.5)	400 mg	70	Not specified	[7]

Experimental Protocols

The following protocols provide a general framework for the application of LEWATIT® TP-214 in hydrometallurgical processes. Researchers should optimize these protocols based on their specific feed solution and target metals.

4.1. Resin Pre-treatment (Conditioning)

Objective: To prepare the resin for optimal performance by removing any impurities and ensuring it is in the correct ionic form.

Materials:

- LEWATIT® TP-214 resin
- Deionized water
- Hydrochloric acid (HCl), 1 M
- Sodium hydroxide (NaOH), 1 M (optional, for pH adjustment)
- Glass column or beaker

Protocol:

- Measure the desired volume of LEWATIT® TP-214 resin.
- Wash the resin with 3-5 bed volumes (BV) of deionized water to remove fines and storage solution.
- To ensure the resin is in the H⁺ form, pass 2-3 BV of 1 M HCl through the resin bed in a column at a flow rate of approximately 2-4 BV/h. If performing in a beaker, stir the resin in the HCl solution for at least 30 minutes.
- Rinse the resin with deionized water until the effluent is neutral (pH 6-7). This typically requires 5-10 BV of water.
- The conditioned resin is now ready for use.

4.2. Metal Adsorption (Loading) - Batch Method

Objective: To determine the adsorption characteristics of the resin for a specific metal in a batch configuration.

Materials:

- Conditioned LEWATIT® TP-214 resin
- Synthetic or real process solution containing the target metal(s)
- Shaker or magnetic stirrer
- pH meter
- Analytical instrument for metal concentration determination (e.g., AAS, ICP-OES)

Protocol:

- Prepare a series of flasks with a known volume of the metal-containing solution at the desired concentration.
- Adjust the pH of the solutions to the desired value using HCl or NaOH. For precious metals, acidic conditions (pH 1-4) are often optimal.^[7]
- Add a known mass of the conditioned resin to each flask. A typical resin to solution ratio is 1:100 to 1:1000 (g/mL).
- Agitate the flasks at a constant temperature for a predetermined period (e.g., from 15 minutes to 24 hours to reach equilibrium).
- After the desired contact time, separate the resin from the solution by filtration.
- Analyze the metal concentration in the filtrate to determine the amount of metal adsorbed by the resin.
- Calculate the metal uptake (q) using the formula: $q = (C_0 - C_e) * V / m$, where C_0 and C_e are the initial and equilibrium metal concentrations, V is the volume of the solution, and m is the mass of the resin.

4.3. Metal Adsorption (Loading) - Column Method

Objective: To simulate a continuous process and determine the breakthrough characteristics of the resin.

Materials:

- Conditioned LEWATIT® TP-214 resin
- Glass or acrylic column with appropriate fittings
- Peristaltic pump
- Fraction collector (optional)
- Metal-containing feed solution
- Analytical instrument for metal concentration determination

Protocol:

- Pack a column with a known volume of the conditioned resin, ensuring there is no trapped air.
- Pass deionized water through the column to settle the resin bed.
- Pump the feed solution through the column at a constant flow rate (e.g., 2-10 BV/h).
- Collect effluent samples at regular intervals.
- Analyze the metal concentration in the effluent samples.
- Plot the effluent concentration (C) normalized to the feed concentration (C_0) versus the number of bed volumes passed. The breakthrough point is typically defined as the point where C/C_0 reaches a certain value (e.g., 0.05 or 0.1).
- Continue the run until the resin is saturated ($C/C_0 \approx 1$). The total amount of metal loaded can be calculated from the area above the breakthrough curve.

4.4. Elution and Regeneration

The manufacturer states that regeneration of LEWATIT® TP-214 is generally not feasible with standard regenerants, and incineration is recommended for the recovery of precious metals.[2] [3] However, some research suggests that elution of certain metals is possible, although it can be challenging.

4.4.1. Elution of Platinum Group Metals (PGMs)

Objective: To recover loaded PGMs from the resin.

Note: This is an experimental protocol and may not be suitable for all applications. Precipitation of the eluate can be an issue.[2]

Materials:

- Loaded LEWATIT® TP-214 resin
- Eluant solution: e.g., 0.5 M Thiourea in 0.1 M HCl[8]
- Column setup as in section 4.3.

Protocol:

- After the loading phase, wash the resin with 2-3 BV of deionized water to remove any entrained feed solution.
- Pass the acidic thiourea eluant through the column at a low flow rate (e.g., 1-2 BV/h).
- Collect the eluate in fractions.
- Analyze the metal concentration in the eluate fractions to determine the elution profile.
- Monitor for any precipitate formation in the eluate.

4.4.2. Incineration for Precious Metal Recovery

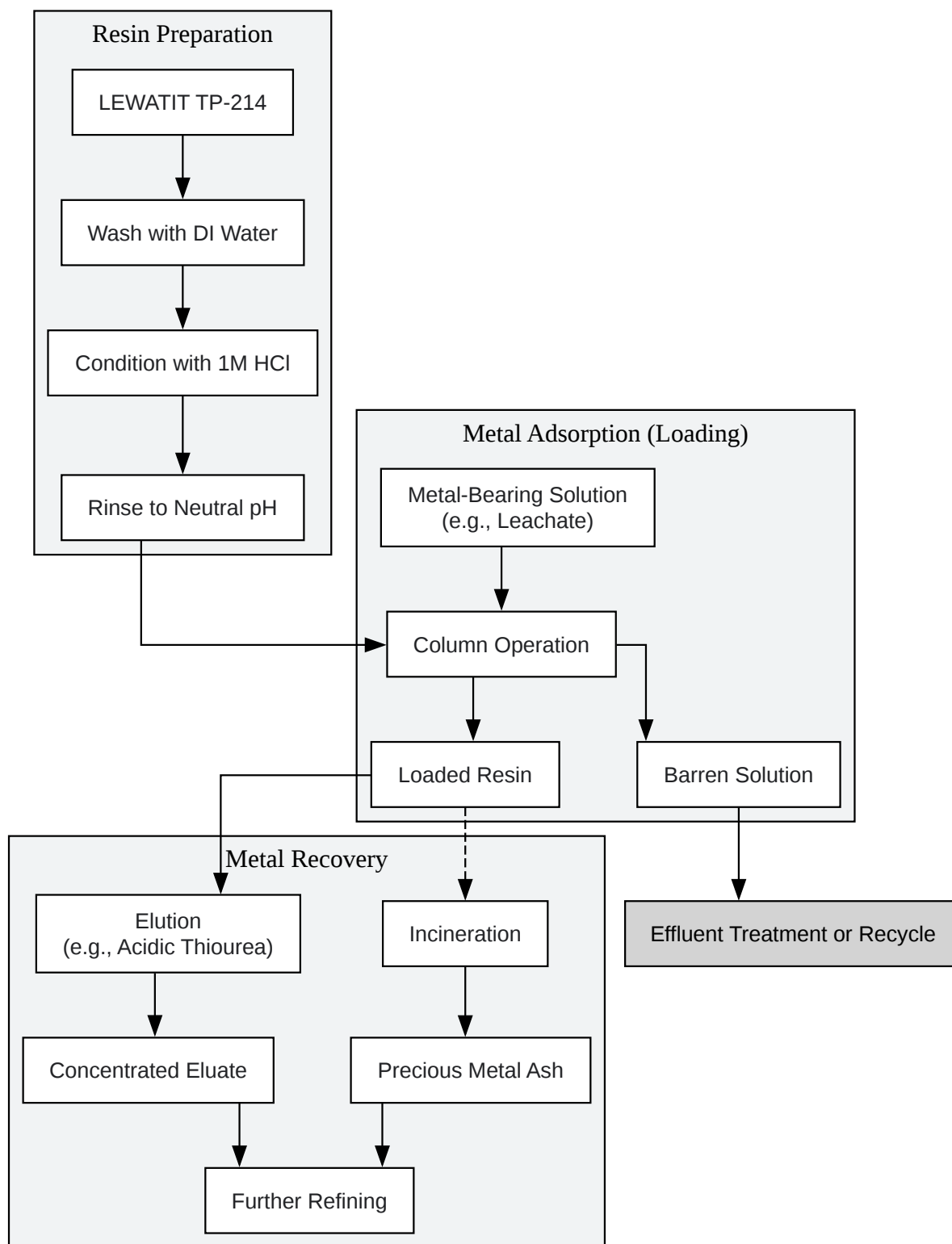
Objective: To recover loaded precious metals by thermal decomposition of the resin.

Protocol:

- After loading, dewater the resin.
- The resin is then transferred to a suitable furnace.
- Incinerate the resin according to established protocols, ensuring proper off-gas treatment.
- The resulting ash will contain the concentrated precious metals, which can be further refined.

Visualizations

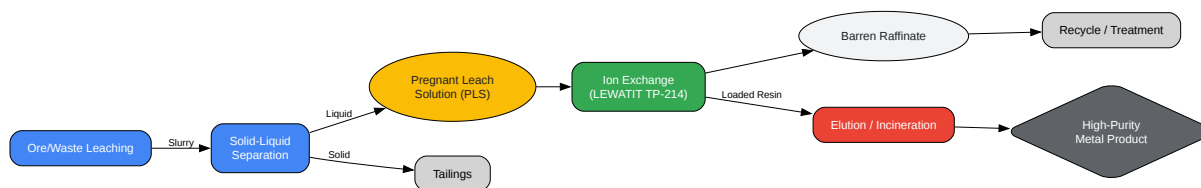
Experimental Workflow for Metal Recovery



[Click to download full resolution via product page](#)

Caption: General experimental workflow for metal recovery using **LEWATIT TP-214**.

Logical Relationship of Key Process Steps



[Click to download full resolution via product page](#)

Caption: Logical flow in a hydrometallurgical circuit using **LEWATIT TP-214**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CA2016492A1 - Recovery of platinum group metals (pgm) from acidic solutions by reduction precipitation with sodium borohydride - Google Patents [patents.google.com]
- 2. saimm.co.za [saimm.co.za]
- 3. LEWATIT® MonoPlus TP 214 [lanxess.com]
- 4. lanxess.com [lanxess.com]
- 5. researchgate.net [researchgate.net]
- 6. mdpi.com [mdpi.com]
- 7. deswater.com [deswater.com]
- 8. saimm.co.za [saimm.co.za]

- To cite this document: BenchChem. [Application Notes and Protocols for LEWATIT TP-214 in Hydrometallurgical Processes]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1166751#lewatit-tp-214-application-in-hydrometallurgical-processes>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com